

# A Technical Guide to (R)-Thiomalic Acid for Research Applications

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## Compound of Interest

Compound Name: (R)-thiomalic acid

Cat. No.: B1194794

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **(R)-thiomalic acid**, a crucial chiral building block in various research and development applications. This document outlines its chemical and physical properties, identifies key suppliers for research-grade material, and presents its relevance in scientific applications.

## Introduction to (R)-Thiomalic Acid

**(R)-thiomalic acid**, also known as (R)-2-mercaptosuccinic acid, is the (R)-enantiomer of thiomalic acid. It is a dicarboxylic acid containing a thiol group, rendering it a versatile molecule for chemical synthesis and biological studies. Its chirality makes it of particular interest in the development of stereospecific pharmaceuticals and other bioactive molecules. The corresponding CAS number for the racemic mixture of thiomalic acid is 70-49-5.

## Properties of Thiomalic Acid (Racemic)

While specific data for the pure (R)-enantiomer is not always readily available from supplier documentation, the properties of the racemic mixture provide a general reference.

Property	Value	Source
Molecular Formula	C4H6O4S	[1][2]
Molecular Weight	150.15 g/mol	[1][2]
Appearance	White to off-white crystalline powder	[1][2]
Melting Point	155-157 °C	[2]
Solubility	Soluble in water, alcohol, and acetone.	[2]
Purity	Typically ≥99% for research grade	[2]

## Suppliers of Research-Grade (R)-Thiomalic Acid

Obtaining the specific (R)-enantiomer is critical for stereospecific research. Researchers should explicitly request **(R)-thiomalic acid** and verify the CAS number when ordering. The CAS number for the (2R)-isomer has been identified as 20182-99-4. While many suppliers list "thiomalic acid," the following are potential sources for the specific enantiomer, and direct inquiry is recommended:

- Sigma-Aldrich (Merck)
- Thermo Fisher Scientific (Alfa Aesar)
- TCI Chemicals
- Santa Cruz Biotechnology
- Cayman Chemical

It is imperative to request a Certificate of Analysis (CoA) from the supplier to confirm the enantiomeric purity and other quality specifications.

## Applications in Research and Development

**(R)-thiomalic acid** serves as a valuable intermediate and chiral building block in several areas of research:

- **Asymmetric Synthesis:** Its defined stereochemistry is leveraged in the synthesis of complex chiral molecules, including active pharmaceutical ingredients (APIs).
- **Nanomaterial Functionalization:** The thiol group provides a strong anchor for binding to gold and other noble metal surfaces, enabling the creation of chiral-functionalized nanoparticles for applications in catalysis and sensing.
- **Bioconjugation:** The carboxylic acid and thiol moieties can be selectively functionalized to link **(R)-thiomalic acid** to biomolecules, such as proteins and peptides, for various biomedical applications.

## Experimental Considerations

### Handling and Storage

**(R)-thiomalic acid** is a stable compound but should be handled with appropriate personal protective equipment, including gloves and safety glasses. It is advisable to work in a well-ventilated area. Store the compound in a cool, dry place away from oxidizing agents.

## Logical Workflow for Procurement and Use

The following diagram illustrates a logical workflow for researchers intending to use **(R)-thiomalic acid** in their experiments.

### Procurement and Research Workflow for **(R)-Thiomalic Acid**

This guide serves as a foundational resource for researchers working with **(R)-thiomalic acid**. Due to the limited availability of detailed public information on specific experimental protocols and signaling pathways for this particular enantiomer, researchers are encouraged to consult scientific literature for applications relevant to their field of study. Always refer to the Safety Data Sheet (SDS) provided by the supplier for comprehensive safety and handling information.

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## References

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